

Safeguarding Your Research: A Comprehensive Guide to Handling 2-Methylhexanoic Acid

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Compound of Interest

Compound Name: 2-Methylhexanoic acid

Cat. No.: B1204627

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **2-Methylhexanoic acid**, including detailed operational and disposal plans. By adhering to these procedural, step-by-step guidelines, you can mitigate risks and ensure the integrity of your work.

2-Methylhexanoic acid is a flammable liquid and vapor that can cause severe skin burns, eye damage, and respiratory irritation.^[1] Strict adherence to safety protocols is crucial when handling this chemical.

Hazard Identification and Classification

2-Methylhexanoic acid is classified as a hazardous chemical.^[1] Below is a summary of its hazard classifications:

- Flammable liquids: Category 3^[1]
- Skin Corrosion/Irritation: Category 1^[1]
- Serious Eye Damage/Eye Irritation: Category 1^[1]
- Specific target organ toxicity (single exposure): Category 3 (Target Organs: Respiratory system)^[1]

Physical and Chemical Properties

A clear understanding of the physical and chemical properties of **2-Methylhexanoic acid** is fundamental to its safe handling.

Property	Value
CAS Number	4536-23-6[1]
Molecular Formula	C7H14O2[2]
Molecular Weight	130.18 g/mol [2]
Appearance	Colorless to light yellow clear liquid[3]
Boiling Point	209-210 °C[4]
Density	0.918 g/mL at 25 °C[4]
Flash Point	57 °C (134.6 °F) - closed cup
Vapor Pressure	0.0576 mmHg at 25 °C

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is non-negotiable when handling **2-Methylhexanoic acid**.

PPE Category	Specifications
Eye/Face Protection	Wear safety goggles and a face shield.[5][6]
Skin Protection	Wear chemical-resistant gloves (e.g., nitrile or butyl rubber), a lab coat, and other protective clothing to prevent skin contact.[6][7]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced. A type ABEK (EN14387) respirator filter is recommended.[1]

Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[1\]](#)

Operational Plan for Safe Handling

A systematic approach to handling **2-Methylhexanoic acid** will minimize the risk of exposure and accidents.

1. Preparation:

- Work in a well-ventilated area, preferably under a chemical fume hood.[\[8\]](#)
- Ensure all necessary PPE is in good condition and worn correctly.
- Have spill control materials readily available.
- Remove all sources of ignition from the work area.[\[1\]](#)

2. Handling:

- Avoid breathing mist, vapors, or spray.[\[1\]](#)
- Do not get the chemical in your eyes, on your skin, or on your clothing.[\[1\]](#)
- Use only non-sparking tools.[\[1\]](#)
- Ground and bond containers when transferring material to prevent static discharge.[\[1\]](#)

3. First-Aid Measures:

- If inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Immediately call a POISON CENTER or doctor.[\[1\]](#)[\[3\]](#)
- If on skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes.[\[1\]](#)[\[3\]](#) Seek immediate medical attention.[\[8\]](#)
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.[\[1\]](#)[\[3\]](#)

- If swallowed: Rinse mouth. DO NOT induce vomiting.[1][3]

Disposal Plan

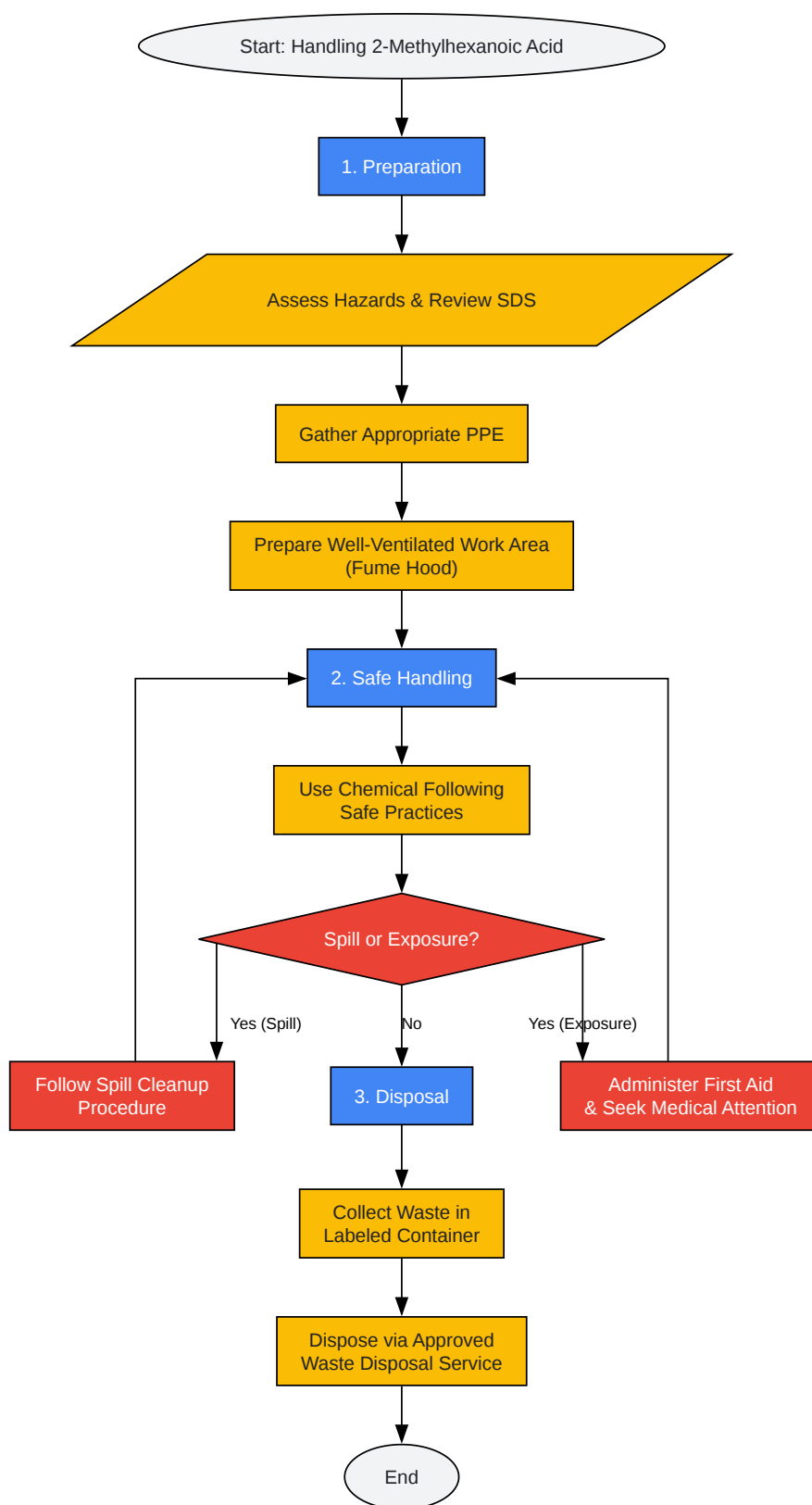
Proper disposal of **2-Methylhexanoic acid** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

- Collect waste in a suitable, closed, and properly labeled container.[1]
- Do not mix with other waste streams unless explicitly permitted.

2. Disposal Procedure:

- Dispose of contents and container to an approved waste disposal plant.[1][3]
- Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[1]
- Contaminated packaging should be triple rinsed and offered for recycling or reconditioning, or punctured to make it unusable before disposal in a sanitary landfill.[9]



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Caption: Workflow for the safe handling and disposal of **2-Methylhexanoic acid**.

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